

Z-D-Asp-OH: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **Z-D-Asp-OH**

Cat. No.: **B554537**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling information for **Z-D-Asp-OH** (N-Cbz-D-aspartic acid), a derivative of the amino acid aspartic acid. Due to its applications in peptide synthesis and biochemical research, a thorough understanding of its properties and potential hazards is essential for safe laboratory practices. This guide consolidates available data on its physical and chemical properties, safety hazards, handling procedures, and storage requirements.

Core Safety and Physical Data

Quantitative data for **Z-D-Asp-OH** has been compiled from various supplier safety data sheets and chemical databases to provide a clear comparison of its key properties.

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₃ NO ₆	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	267.23 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	78663-07-7	--INVALID-LINK--, --INVALID-LINK--
Appearance	White to off-white solid/powder	--INVALID-LINK--
Purity	≥98%	--INVALID-LINK--
Melting Point	110 - 116 °C	--INVALID-LINK--
Solubility	Soluble in Ethanol (100 mg/mL with ultrasonic assistance)	--INVALID-LINK--
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	--INVALID-LINK--

Hazard Identification and Safety Precautions

Z-D-Asp-OH is classified as a hazardous substance by some suppliers, primarily causing skin and eye irritation. However, it is important to note that at least one supplier does not classify it as a hazardous substance or mixture according to Regulation (EC) No 1272/2008.[\[1\]](#) Given this discrepancy, it is prudent to handle the compound with care, adhering to the more stringent safety precautions.

Hazard Statements:

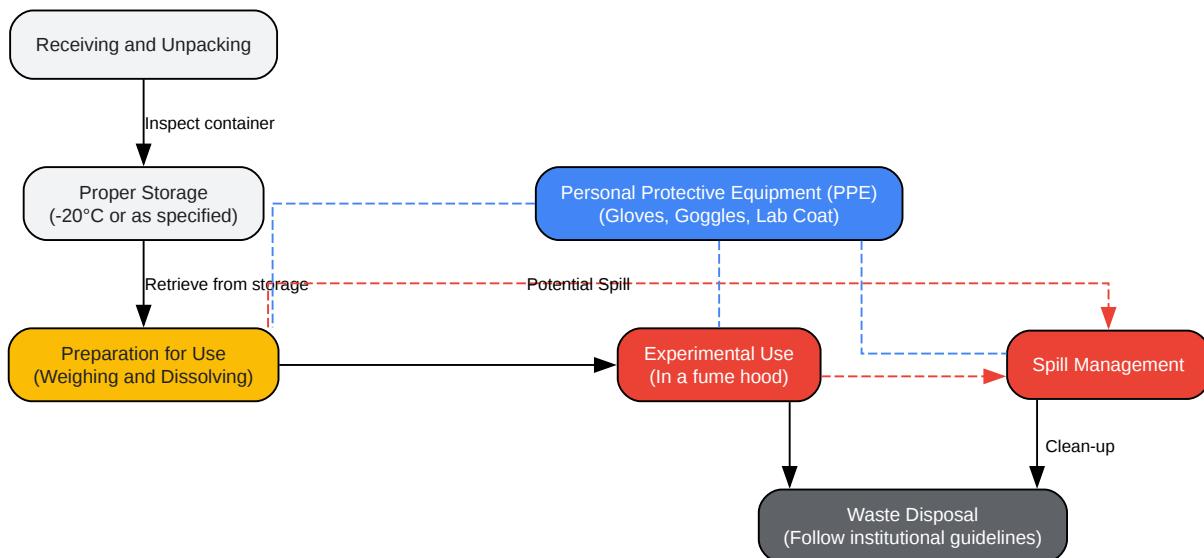
- Causes skin irritation.[\[2\]](#)
- Causes serious eye irritation.[\[2\]](#)
- May cause respiratory irritation.

Precautionary Statements:

- Wash hands thoroughly after handling.[2]
- Wear protective gloves, eye protection, and face protection.[2]
- Avoid breathing dust/fume/gas/mist/vapors/spray.
- If on skin: Wash with plenty of soap and water.[2]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- If skin or eye irritation persists: Get medical advice/attention.[2]

Experimental Protocols: Safe Handling Workflow

While specific experimental protocols for the safety assessment of **Z-D-Asp-OH** are not publicly available, a standardized workflow for handling chemical reagents of this nature should be followed. This workflow is designed to minimize exposure and ensure the safety of laboratory personnel.

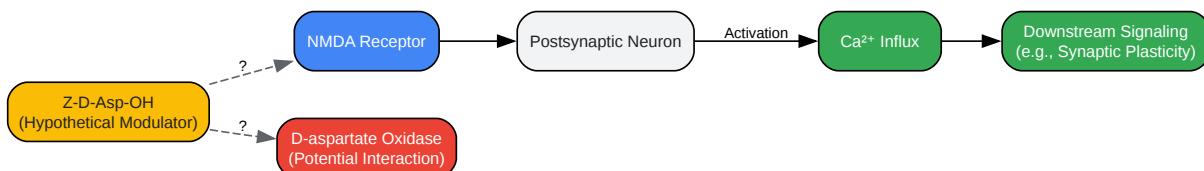


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Caption: A logical workflow for the safe handling of **Z-D-Asp-OH** from receipt to disposal.

Potential Signaling Pathway Involvement

Direct research on the signaling pathways specifically modulated by **Z-D-Asp-OH** is limited. However, its structural similarity to D-aspartate, a known agonist of the N-methyl-D-aspartate (NMDA) receptor, suggests a potential area of investigation. D-aspartate plays a role in neurotransmission, and its levels are regulated by the enzyme D-aspartate oxidase.^[3] It is plausible that **Z-D-Asp-OH** could interact with similar pathways, either as an agonist, antagonist, or modulator. The following diagram illustrates this hypothetical relationship.



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Caption: Hypothetical signaling pathway interaction for **Z-D-Asp-OH** based on its similarity to D-aspartate.

Disclaimer: The information provided in this guide is for informational purposes only and is intended for use by qualified individuals. It is essential to consult the most current Safety Data Sheet (SDS) from your supplier and to follow all institutional and regulatory guidelines for chemical safety.

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- To cite this document: BenchChem. [Z-D-Asp-OH: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b554537#z-d-asp-oh-safety-and-handling-information\]](https://www.benchchem.com/product/b554537#z-d-asp-oh-safety-and-handling-information)

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